

An In-depth Technical Guide to the Safe Handling of Methyl Tridecanoate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **methyl tridecanoate** (CAS No. 1731-88-0), a fatty acid methyl ester utilized in various research and development applications. Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact.

Chemical and Physical Properties

Methyl tridecanoate is a clear, colorless to yellow liquid or low-melting solid.[1][2] Its key physical and chemical properties are summarized in the table below to provide a foundational understanding for safe handling and storage.



Property	Value	Source(s)
Molecular Formula	C14H28O2	[3][4]
Molecular Weight	228.37 g/mol	[3][5]
Appearance	Clear, colorless to yellow liquid or low-melting solid	[1][2][5]
Melting Point	5.0 to 7.0 °C (41 to 44.6 °F)	[1][2][6][7][8]
Boiling Point	130 - 132 °C at 4 torr; 288 - 290 °C at 760 mmHg	[1][2][6][7][8]
Density	0.864 g/mL at 25 °C	[2][7][8]
Specific Gravity	0.865 - 0.870 at 20 °C	[6]
Vapor Pressure	0.00129 mmHg	[5]
Flash Point	> 110 °C (> 230 °F)	[1][6]
Solubility	Insoluble in water	[1]
Refractive Index	1.433 - 1.436 at 20 °C	[2][6][7][8]

Hazard Identification and GHS Classification

The hazard classification for **methyl tridecanoate** can vary between suppliers. It is imperative to consult the specific Safety Data Sheet (SDS) provided with the product in use. The following table summarizes the range of GHS classifications that have been reported.



Hazard Class	GHS Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	[7]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life	[3]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects	[3]
Chronic Aquatic Toxicity	Category 4	H413: May cause long lasting harmful effects to aquatic life	[7]

Some suppliers may classify this chemical as not hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[1]

Toxicological Information

Detailed toxicological data for **methyl tridecanoate** is limited. The majority of safety data sheets indicate that the toxicological properties have not been fully investigated.[1] The available data is summarized below.



Toxicity Endpoint	Result	Species	Source(s)
LDLo (Lethal Dose Low), Intravenous	48 mg/kg	Mouse	
Skin Corrosion/Irritation	No data available; generally not considered a skin irritant	[3][4]	
Serious Eye Damage/Irritation	Causes serious eye damage	[7]	
Respiratory or Skin Sensitization	No data available	[1][3][4]	-
Germ Cell Mutagenicity	No data available	[1][3][4]	
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA	[1][3]	_
Reproductive Toxicity	No data available	[1][3][4]	-
Specific Target Organ Toxicity (Single Exposure)	No data available	[1][3][4]	-
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[1][3][4]	-
Aspiration Hazard	No data available	[1][3][4]	-

Due to the limited toxicological data, it is prudent to handle **methyl tridecanoate** with care, assuming it may have uncharacterized hazardous properties.

Experimental Protocols



Detailed experimental protocols for the toxicological studies cited are not publicly available in the reviewed safety data sheets. The reported LDLo value is from the Registry of Toxic Effects of Chemical Substances (RTECS), and the underlying study details would need to be sourced from that database or the original publication.

Safe Handling and Storage Personal Protective Equipment (PPE)

A risk assessment should be conducted for the specific procedures to be performed to determine the appropriate level of PPE. The following are general recommendations:

- Eye and Face Protection: Wear chemical safety goggles or a face shield where splashing is possible.[1][7]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[1][3] Gloves should be inspected prior to use and a proper glove removal technique should be employed.
- Respiratory Protection: In well-ventilated areas, respiratory protection may not be required.
 [1] If vapors or aerosols are likely to be generated, use a NIOSH-approved respirator with an appropriate cartridge.[3][7][9]

Engineering Controls

Work with **methyl tridecanoate** should be conducted in a well-ventilated area, preferably in a chemical fume hood.[1][3] An eyewash station and safety shower must be readily accessible.[3]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1][3][4]
- Avoid inhalation of vapor or mist.[3]
- Do not eat, drink, or smoke in areas where **methyl tridecanoate** is handled.[3][4]
- Wash hands thoroughly after handling.[3]



 Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][3][4]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3]
- Recommended storage temperatures vary, with some sources suggesting refrigeration or freezing (-20°C).[3][7] Always consult the supplier's specific recommendations.
- Protect from direct sunlight and sources of ignition.[3]
- Some sources recommend storing under an inert atmosphere, such as nitrogen.[6]

Emergency ProceduresFirst Aid Measures



Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.	[1][3]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.	[1][3]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Immediately call a physician or ophthalmologist.	[1][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison control center or doctor for treatment advice.	[1][3]

Spill Response

- Ensure adequate ventilation and wear appropriate PPE.[1][3]
- Evacuate personnel from the spill area.[3]
- Prevent further leakage or spillage if safe to do so.[3]
- Absorb the spill with an inert, non-combustible absorbent material (e.g., sand, diatomite, universal binders).[3][4]
- Collect the absorbed material into a suitable, closed container for disposal.[4]



• Do not allow the spilled material to enter drains or waterways.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3]
- Specific Hazards: Hazardous decomposition products, including carbon monoxide and carbon dioxide, may be formed during combustion.[1][4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3]

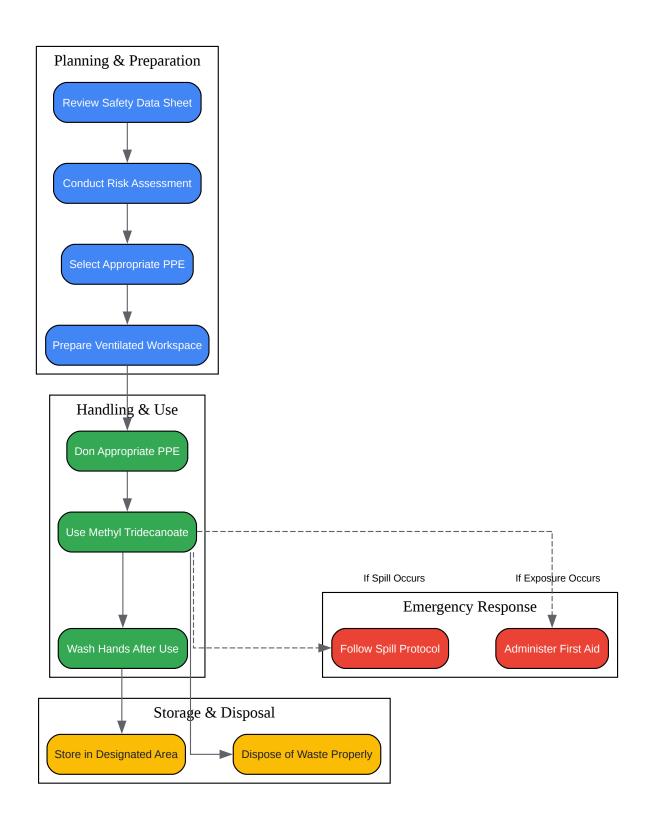
Disposal Considerations

Dispose of **methyl tridecanoate** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[3] Do not dispose of it down the drain.

Visualizations

The following diagrams illustrate key logical workflows for the safe handling of **methyl tridecanoate**.

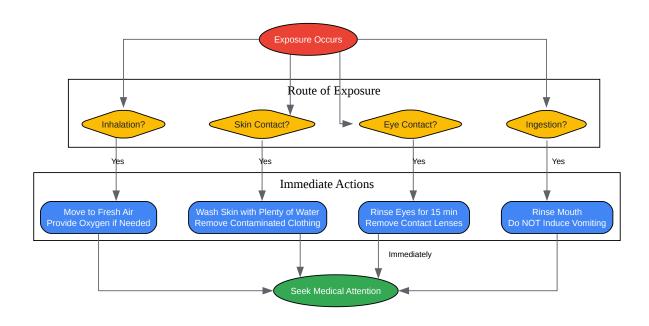




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Caption: General workflow for the safe handling of **methyl tridecanoate**.





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Caption: First aid decision tree for **methyl tridecanoate** exposure.

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